

A Comparative Genomic Guide to Sartorypyrone A Producing Fungi

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Compound of Interest

Compound Name: *Sartorypyrone A*

Cat. No.: *B3026389*

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Sartorypyrone A, a fungal secondary metabolite, has garnered interest for its potential biological activities. Understanding the genetic machinery behind its production is crucial for harnessing its therapeutic potential and for bioengineering novel derivatives. This guide provides a comparative genomic overview of fungi known to produce **Sartorypyrone A** and related compounds, offering insights into the conservation and divergence of their biosynthetic pathways.

Genomic Comparison of Key Fungal Species

A comparative analysis of the genomic features of fungi implicated in the production of **Sartorypyrone A** and related meroterpenoids reveals variations in genome size, gene content, and the number of predicted secondary metabolite biosynthetic gene clusters (BGCs). These differences can influence the metabolic diversity and adaptive capabilities of each species.

Fungal Species	Genome Size (Mb)	Predicted Protein-Coding Genes	GC Content (%)	Predicted Secondary Metabolite BGCs	Reference Strain
Aspergillus fumigatus	29.4	9,926	49.9	~33-36	Af293[1]
Neosartorya fischeri	32.6	10,407	Not specified	Not specified	NRRL 181[2] [3]
Penicillium crustosum	~33	~11,000	48	Not specified	IBT 35664[4]
Aspergillus versicolor	Not specified	Not specified	Not specified	Not specified	IMB17-055[5]
Aspergillus felis	Not specified	Not specified	Not specified	Not specified	Not specified

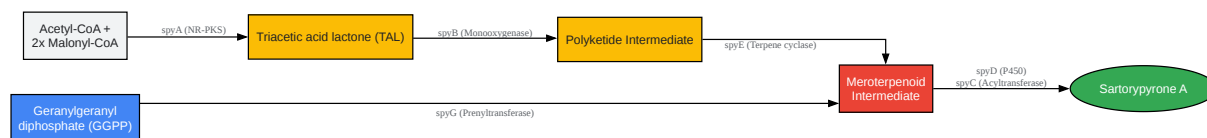
The Sartorypyrone Biosynthetic Gene Cluster: A Comparative Look

The biosynthesis of **Sartorypyrone A** is orchestrated by a dedicated biosynthetic gene cluster (BGC). In *Aspergillus fumigatus*, this has been identified as the spy BGC.[6] This cluster shows significant homology to the sre BGC in *Aspergillus felis*, responsible for **Sartorypyrone A** and D production, and the cle BGC in *Aspergillus versicolor*, which produces the related compound chevalone E.[7]

Gene (A. fumigatus spy BGC)	Locus Tag (Af293)	Proposed Function	Homolog in A. felis sre BGC	Homolog in A. versicolor cle BGC
spyA	Afu8g02350	Non-reducing polyketide synthase (NR-PKS)	sreA	cle1[8]
spyB	Afu8g02360	FAD-dependent monooxygenase	sreB	cle3[8]
spyC	Afu8g02370	Acyltransferase	sreC	Not specified
spyD	Afu8g02380	Cytochrome P450 monooxygenase	sreD	cle2[8]
spyE	Afu8g02390	Terpene cyclase	sreE	cle7[8]
spyF	Afu8g02400	Geranylgeranyl diphosphate synthase	sreF	cle6[8]
spyG	Afu8g02410	Prenyltransferase	sreG	cle5[8]
Not in spy BGC	Not applicable	Not applicable	Not specified	cle4 (Cytochrome P450)[8]

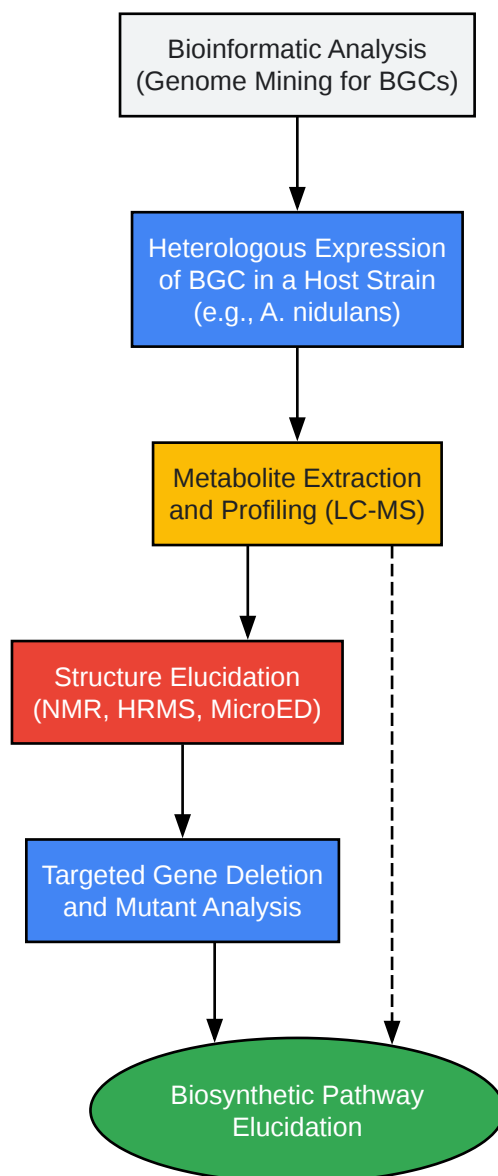
Visualizing the Biosynthetic Pathway and Experimental Workflow

To facilitate a deeper understanding of the molecular processes and research methodologies, the following diagrams, generated using the DOT language, illustrate the proposed biosynthetic pathway of **Sartorypyrone A** and a typical experimental workflow for identifying and characterizing such pathways.



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Caption: Proposed biosynthetic pathway for **Sartorypyrone A**.



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Caption: Experimental workflow for BGC characterization.

Experimental Protocols

The elucidation of the **Sartorypyrone A** biosynthetic pathway in *A. fumigatus* involved a series of key experimental procedures.[9]

Heterologous Expression of the spy BGC in *Aspergillus nidulans*

- **Strain Selection:** An *Aspergillus nidulans* strain with a reduced secondary metabolite background is used as the expression host to minimize interference from native compounds.
- **Gene Cluster Amplification:** The entire spy biosynthetic gene cluster is amplified from the genomic DNA of *Aspergillus fumigatus* Af293 using PCR.
- **Vector Construction:** The amplified BGC is cloned into an expression vector under the control of an inducible promoter.
- **Transformation:** The expression vector is introduced into the *A. nidulans* host strain using protoplast transformation.
- **Cultivation and Induction:** Transformed fungal strains are cultivated in appropriate media, and the expression of the BGC is induced.
- **Metabolite Analysis:** Culture extracts are analyzed by High-Resolution Liquid Chromatography-Mass Spectrometry (LC-MS) to detect the production of new secondary metabolites.

Structure Elucidation of Novel Compounds

- **Purification:** The novel metabolites are purified from large-scale fungal cultures using chromatographic techniques.
- **Spectroscopic Analysis:** The chemical structures of the purified compounds are determined using a combination of:

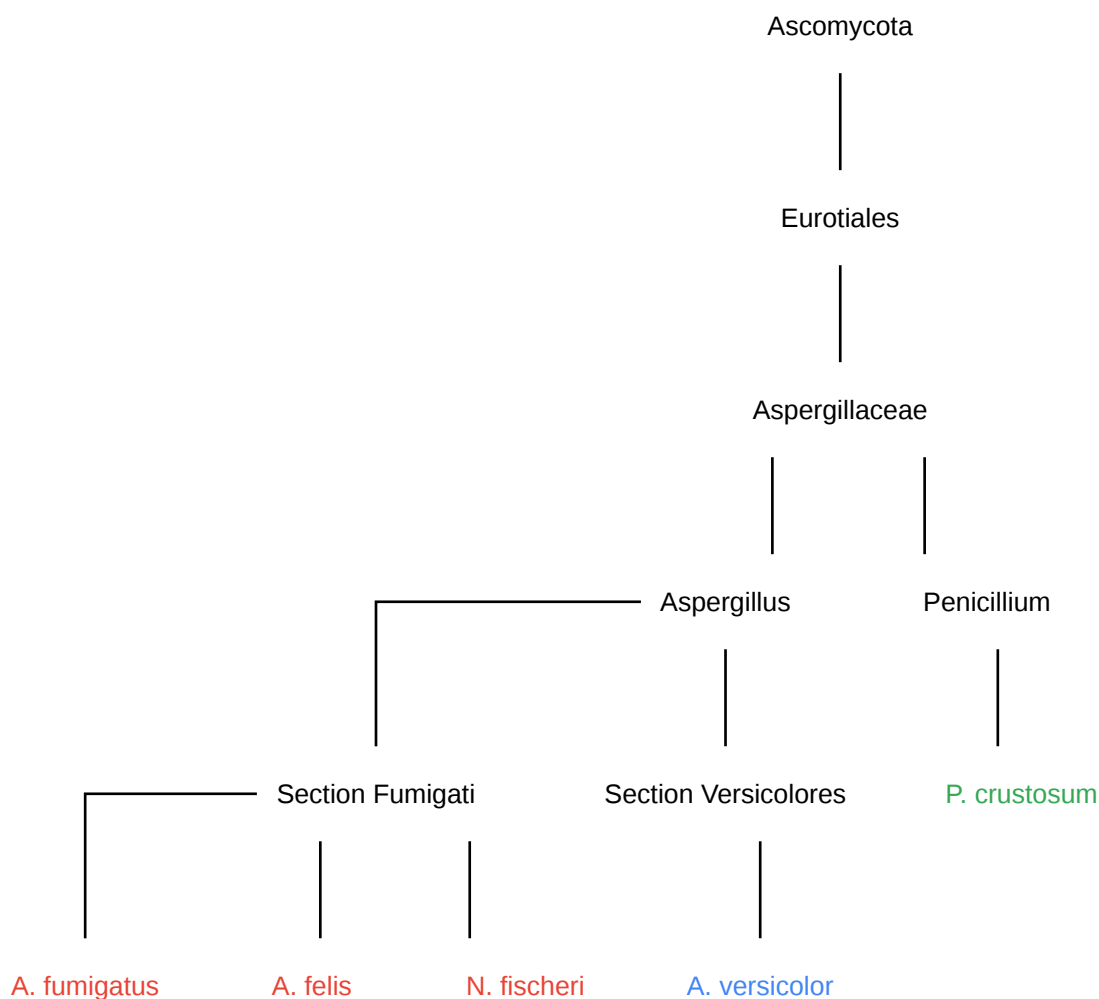
- High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS): To determine the elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (1D and 2D): To elucidate the carbon-hydrogen framework and stereochemistry.
- Microcrystal Electron Diffraction (MicroED): For definitive structure determination of crystalline compounds.

Targeted Gene Deletion and Functional Analysis

- Deletion Cassette Construction: A deletion cassette containing a selectable marker flanked by regions homologous to the upstream and downstream sequences of the target gene is constructed.
- Transformation and Selection: The deletion cassette is transformed into the *A. nidulans* strain expressing the spy BGC. Transformants are selected based on the marker.
- Verification: Successful gene deletion is confirmed by PCR and Southern blot analysis.
- Metabolite Profiling of Mutants: The metabolite profiles of the gene deletion mutants are compared to the parent strain to identify accumulated intermediates or the absence of the final product, thereby inferring the function of the deleted gene.

Phylogenetic Relationships

The fungi known to produce **Sartorypyrone A** and related compounds belong to the phylum Ascomycota, with the majority falling within the genus *Aspergillus*. Phylogenetic analysis based on conserved gene sequences reveals the evolutionary relationships between these species, providing a framework for understanding the evolution of their secondary metabolic pathways. *Aspergillus fumigatus*, *Aspergillus felis*, and *Neosartorya fischeri* are all classified within *Aspergillus* section Fumigati, highlighting their close genetic relationship.^{[10][11]} *Aspergillus versicolor* belongs to a different section, Versicolores, indicating a more distant evolutionary relationship, which may account for the production of a related but distinct compound, chevalone E.^[12] *Penicillium* species form a sister genus to *Aspergillus*, and while some species are prolific producers of other meroterpenoids, a definitive **Sartorypyrone A**-producing BGC has yet to be characterized in this genus.^{[11][13]}



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Caption: Simplified phylogenetic tree of relevant fungi.

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References

- 1. journals.asm.org [journals.asm.org]
- 2. uniprot.org [uniprot.org]

- 3. Genomic Islands in the Pathogenic Filamentous Fungus *Aspergillus fumigatus* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. *Penicillium crustosum* genome assembly ASM2882740v1 - NCBI - NLM [ncbi.nlm.nih.gov]
- 5. acgpubs.org [acgpubs.org]
- 6. sciencedaily.com [sciencedaily.com]
- 7. A heterologous expression platform in *Aspergillus nidulans* for the elucidation of cryptic secondary metabolism biosynthetic gene clusters: discovery of the *Aspergillus fumigatus* sartorypyrone biosynthetic pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 8. BGC0002603 [mibig.secondarymetabolites.org]
- 9. A heterologous expression platform in *Aspergillus nidulans* for the elucidation of cryptic secondary metabolism biosynthetic gene clusters: discovery of the *Aspergillus fumigatus* sartorypyrone biosynthetic pathway - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 10. researchgate.net [researchgate.net]
- 11. Phylogeny, identification and nomenclature of the genus *Aspergillus* - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Spectrometric Characterization of Clinical and Environmental Isolates of *Aspergillus* Series *Versicolores* - PMC [pmc.ncbi.nlm.nih.gov]
- 13. studiesinmycology.org [studiesinmycology.org]
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